

Personal protective equipment for handling AS-604850

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Compound of Interest

Compound Name: AS-604850

Cat. No.: B1250317

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Essential Safety and Handling Guide for AS-604850

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AS-604850**, a potent and selective PI3Ky inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk when handling **AS-604850**. The following table summarizes the required PPE for various handling procedures.

Procedure	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting Powder	Safety glasses with side shields or goggles	Nitrile gloves (double-gloving recommended)	Fully buttoned lab coat	NIOSH-approved respirator (e.g., N95) in a ventilated enclosure
Preparing Stock Solutions	Safety glasses with side shields or goggles	Nitrile gloves	Fully buttoned lab coat	Chemical fume hood
Cell Culture and In Vitro Assays	Safety glasses	Nitrile gloves	Lab coat	Biosafety cabinet
Animal Handling (Dosing)	Safety glasses or face shield	Nitrile gloves	Lab coat or disposable gown	If aerosolization is possible, use a ventilated cage changing station
Waste Disposal	Safety glasses	Nitrile gloves	Lab coat	As required by the specific disposal procedure

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